

# 5-Hydroxynicotinic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 5-Hydroxynicotinic acid

Cat. No.: B121310

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## Introduction

**5-Hydroxynicotinic acid**, a pyridine derivative and an analog of nicotinic acid (Vitamin B3), is a compound of significant interest in pharmaceutical and chemical research. Its structural features, including a pyridine ring functionalized with both a hydroxyl and a carboxylic acid group, make it a versatile building block for the synthesis of a wide array of more complex molecules. This guide provides an in-depth overview of **5-Hydroxynicotinic acid**, including its chemical identity, physicochemical properties, synthesis protocols, and its role in biological systems.

## Chemical Identity and Synonyms

The definitive identifier for **5-Hydroxynicotinic acid** is its CAS (Chemical Abstracts Service) Registry Number. It is also known by several synonyms in scientific literature and commercial catalogs.

Identifier	Value
CAS Number	27828-71-3[1]
Primary Name	5-Hydroxynicotinic acid
Systematic Name	5-Hydroxypyridine-3-carboxylic acid[1]
Synonyms	3-Carboxy-5-hydroxypyridine, 5-Hydroxy-3-pyridinecarboxylic acid[1]

## Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **5-Hydroxynicotinic acid** is provided below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C6H5NO3	[1]
Molecular Weight	139.11 g/mol	[1]
Appearance	White to yellow powder/crystal	[2]
Melting Point	299 °C	[3]
Boiling Point (Predicted)	519.3 ± 35.0 °C	[4]
Density (Predicted)	1.485 ± 0.06 g/cm <sup>3</sup>	[4]
pKa (Predicted)	2.08 ± 0.10	[2][5]
Solubility	Soluble in water	[6]
<sup>1</sup> H NMR (300MHz, DMSO-d <sub>6</sub> , Predicted)	8.48 (d, J=1.5 Hz, 1H), 8.26 (d, J=2.6 Hz, 1H), 7.51 (d, J=1.9 Hz, 1H)	[3]
IR Spectrum	Available	[7]
Mass Spectrum	Available	[8]

## Experimental Protocols

### Synthesis of 5-Hydroxynicotinic Acid from 5-Bromonicotinic Acid

This protocol details a common method for the laboratory synthesis of **5-Hydroxynicotinic acid**.

Materials:

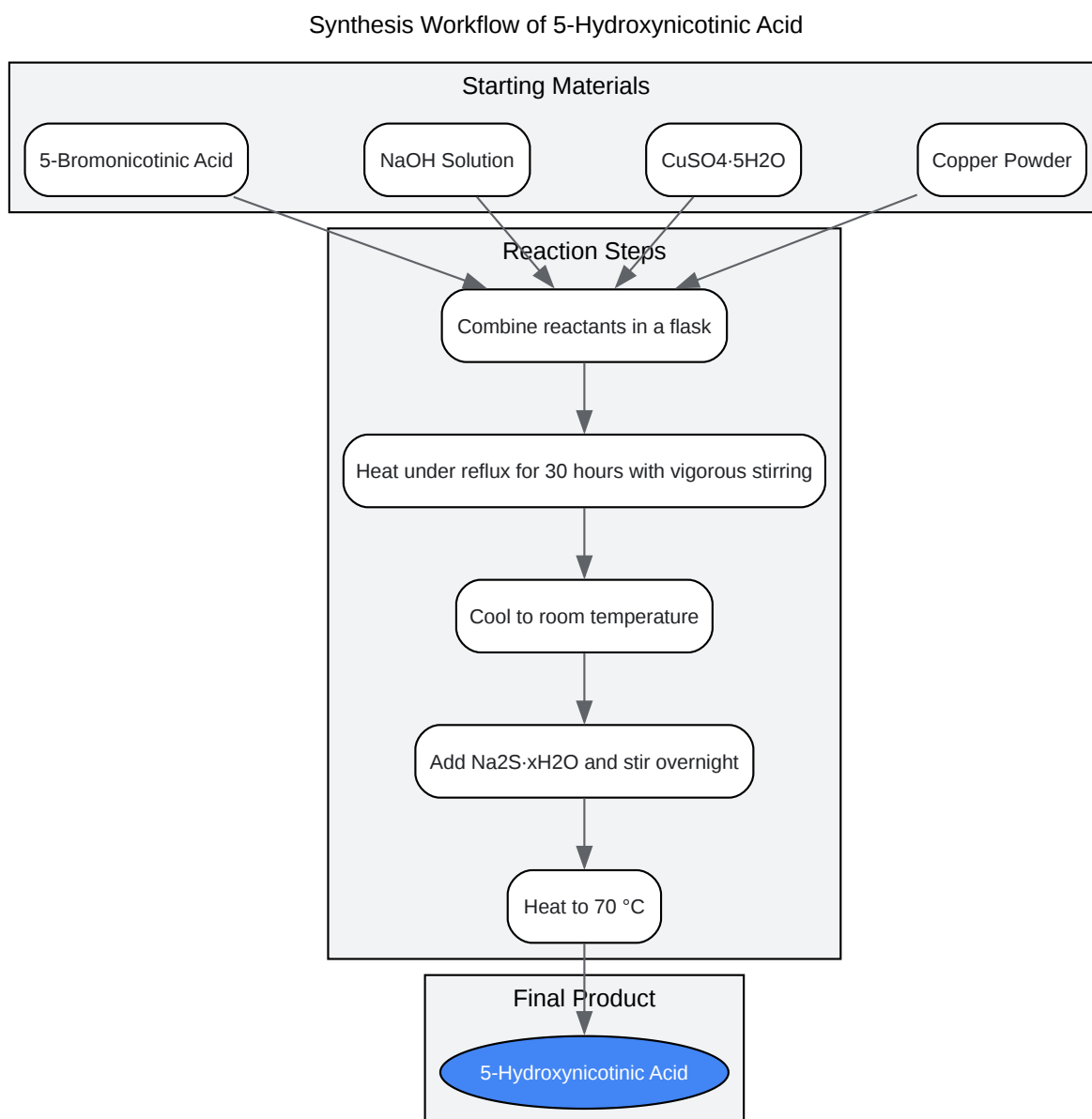
- 5-Bromonicotinic acid
- Sodium hydroxide (NaOH)
- Copper (II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Copper powder (0-valent)
- Sodium sulfide hydrate ( $\text{Na}_2\text{S} \cdot x\text{H}_2\text{O}$ )
- Water
- Reaction flask
- Reflux condenser
- Stirring apparatus
- Heating mantle

Procedure:

- To a reaction flask, add 10.1 g (0.05 mol) of 5-bromonicotinic acid, a solution of 10 g of NaOH dissolved in 63 mL of water, 3.1 g of copper (II) sulfate pentahydrate, and 0.42 g of copper powder.<sup>[4]</sup>
- Stir the reaction mixture vigorously and heat under reflux for 30 hours.<sup>[4]</sup>
- After the reflux period, cool the mixture to room temperature.<sup>[4]</sup>

- Add 4.8 g of sodium sulfide hydrate and continue stirring overnight.[4]
- Heat the mixture to 70 °C to complete the reaction. The product, **5-Hydroxynicotinic acid**, can then be isolated and purified using standard techniques.

Below is a graphical representation of the synthesis workflow.



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Caption: Synthesis Workflow of **5-Hydroxynicotinic Acid**.

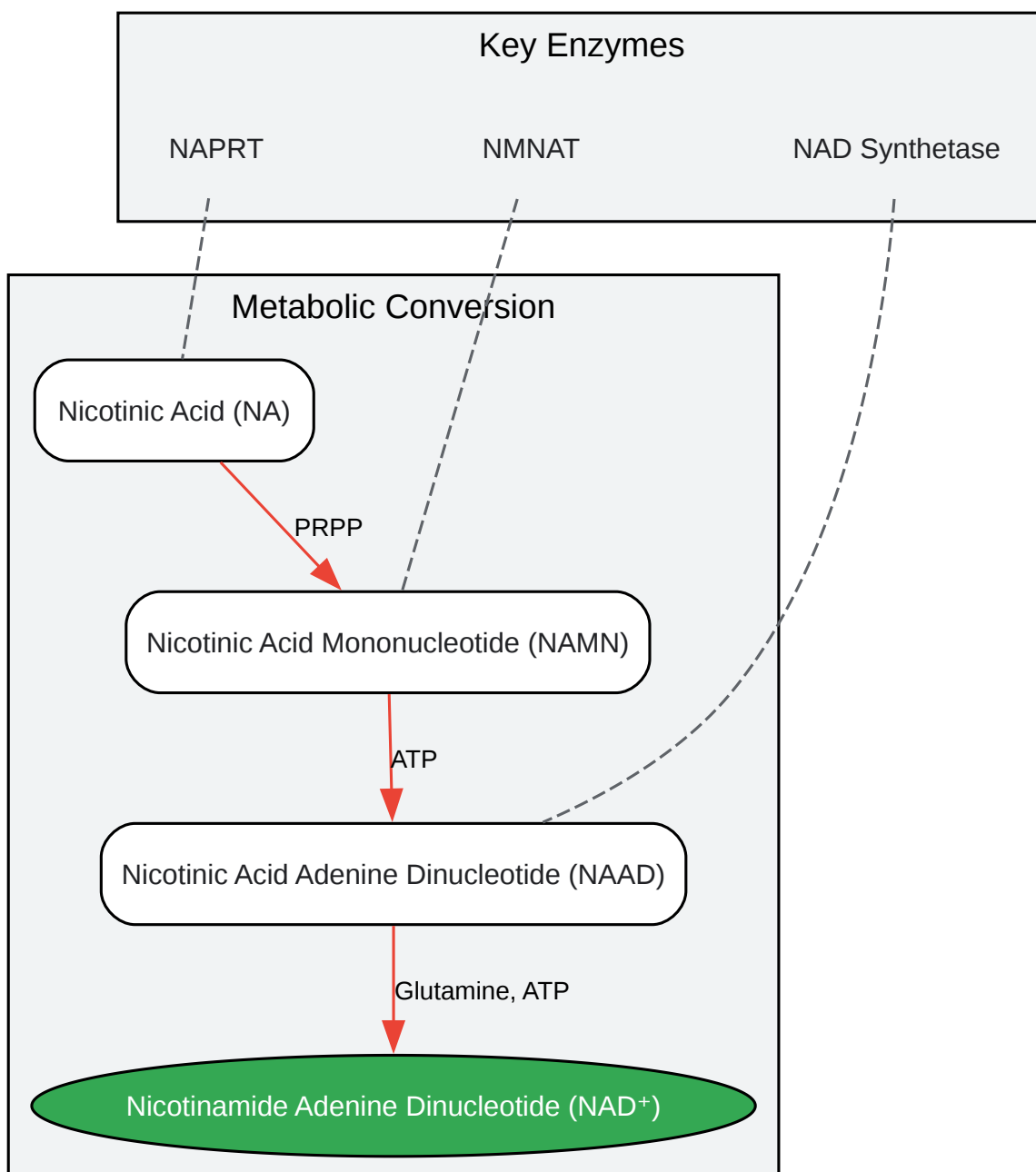
## Biological Role and Signaling Pathways

As a nicotinic acid analog, **5-Hydroxynicotinic acid** is primarily utilized in research to probe metabolic pathways and enzyme mechanisms.

Metabolic Relevance: **5-Hydroxynicotinic acid** is recognized for its potential to inhibit the metabolism of nicotinic acid in human platelets.<sup>[4][9]</sup> It also serves as a substrate analog in the investigation of the hydroxylation mechanism of the flavoprotein 2-methyl-3-hydroxypyridine-5-carboxylic acid oxygenase (MHPCO).<sup>[4][9]</sup>

While not directly implicated in a major signaling cascade, its structural similarity to nicotinic acid places it within the broader context of NAD<sup>+</sup> (nicotinamide adenine dinucleotide) metabolism. The general pathway for the conversion of nicotinic acid to NAD<sup>+</sup> is a fundamental cellular process.

Below is a simplified diagram illustrating the Preiss-Handler pathway, the metabolic route for the conversion of nicotinic acid to NAD<sup>+</sup>. **5-Hydroxynicotinic acid**, as an analog, is studied in the context of enzymes within this and related pathways.

Preiss-Handler Pathway for NAD<sup>+</sup> Synthesis[Click to download full resolution via product page](#)

Caption: Preiss-Handler Pathway for NAD<sup>+</sup> Synthesis.

## Applications in Research and Development

**5-Hydroxynicotinic acid** serves as a valuable intermediate in several areas of chemical and pharmaceutical R&D:

- **Pharmaceutical Synthesis:** It is a precursor for the synthesis of novel, biologically active compounds, including potential treatments for cancer and neurological disorders.<sup>[1]</sup> The functional groups on the pyridine ring allow for diverse chemical modifications to create complex therapeutic agents.<sup>[1]</sup>
- **Agrochemicals:** The pyridine structure is a common feature in herbicides and fungicides. **5-Hydroxynicotinic acid** can be used as a starting material for the development of new agrochemicals.<sup>[1]</sup>
- **Materials Science:** It can act as a ligand in coordination chemistry to form metal-ligand complexes. These complexes have potential applications in catalysis and the development of sensors.

## Conclusion

**5-Hydroxynicotinic acid** is a versatile chemical compound with established utility in synthetic chemistry and as a tool for biochemical investigation. Its well-defined properties and reactivity make it a valuable resource for researchers in academia and industry. This guide provides a foundational understanding of its key characteristics and applications, serving as a practical resource for professionals in the field.

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- To cite this document: BenchChem. [5-Hydroxynicotinic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121310#5-hydroxynicotinic-acid-cas-number-and-synonyms]

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